

Application Notes and Protocols: 1-(4-Methylphenyl)-2-phenylethanone in Cross-Coupling Reactions

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Compound of Interest

Compound Name: 1-(4-Methylphenyl)-2-phenylethanone

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Introduction

1-(4-Methylphenyl)-2-phenylethanone, also known as benzyl p-tolyl ketone, is a diaryl ketone that serves as a valuable substrate and synthetic target in various cross-coupling reactions. Its structure is foundational to more complex molecules, making it a key building block in medicinal chemistry and materials science. The α -position of the ketone is particularly amenable to functionalization through modern catalytic methods, enabling the construction of intricate molecular architectures. This document provides detailed application notes and protocols for the use of **1-(4-Methylphenyl)-2-phenylethanone** in palladium-catalyzed α -arylation reactions, a prominent class of cross-coupling reactions.

Palladium-Catalyzed α -Arylation of Ketones

The palladium-catalyzed α -arylation of ketones is a powerful and widely used method for the formation of carbon-carbon bonds. This reaction typically involves the coupling of a ketone enolate with an aryl halide or pseudohalide. For a compound like **1-(4-Methylphenyl)-2-phenylethanone**, this methodology can be applied in two primary ways: its synthesis from simpler precursors or its use as a scaffold for further arylation to produce more complex tri- and tetra-arylated structures.

A general catalytic protocol for the α -arylation of aryl ketones has been developed, which allows for the coupling of a wide range of functionalized partners at very low catalyst loadings. [1] The careful selection of the solvent and base system is crucial to achieve optimal performance of the catalyst.[1]

Diagram of the General Workflow for α -Arylation

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References

- 1. 1-(4-Methylphenyl)-2-phenylethanone | 2001-28-7 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com